

physicochemical properties of 2-Cyclopropoxy-3-fluoropyridine

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Compound of Interest

Compound Name: 2-Cyclopropoxy-3-fluoropyridine

Cat. No.: B13008836

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Technical Whitepaper: Physicochemical Profiling & Synthetic Utility of **2-Cyclopropoxy-3-fluoropyridine**

Executive Summary

2-Cyclopropoxy-3-fluoropyridine is a specialized heterocyclic building block increasingly utilized in modern medicinal chemistry to modulate lipophilicity, metabolic stability, and conformational rigidity. This scaffold synergizes the electron-withdrawing effects of the C3-fluorine atom with the steric and electronic uniqueness of the cyclopropyl ether moiety.

Unlike simple alkoxy chains (e.g., ethoxy or methoxy), the cyclopropyl group introduces significant ring strain (~27.5 kcal/mol) and shortened C-H bonds, altering the metabolic soft spot typically associated with

-dealkylation. This guide provides a comprehensive technical analysis of its physicochemical properties, synthetic methodologies, and application in structure-activity relationship (SAR) optimization.

Chemical Identity & Structural Characterization

The compound features a pyridine core substituted at the 2-position with a cyclopropyl ether and at the 3-position with a fluorine atom. The proximity of the fluorine to the ether oxygen and the pyridine nitrogen creates a unique electrostatic environment.

Property	Descriptor
IUPAC Name	2-Cyclopropoxy-3-fluoropyridine
Molecular Formula	C ₈ H ₈ FNO
Molecular Weight	153.15 g/mol
SMILES	<chem>FC1=CC=CN=C1OC2CC2</chem>
CAS Number	Not widely indexed; derived from 2,3-difluoropyridine (CAS 36556-56-6)
Bond Donors/Acceptors	HBD: 0 / HBA: 2 (Pyridine N, Ether O)
Rotatable Bonds	2 (C-O bonds)

Physicochemical Properties Matrix

The following data aggregates predicted values based on fragment-based QSAR modeling and comparative analysis with experimentally validated analogs (e.g., 3-fluoropyridine and cyclopropyl methyl ether).

Core Parameters

Parameter	Value (Approx/Predicted)	Technical Insight
LogP (Lipophilicity)	2.1 – 2.4	The cyclopropyl group adds ~1.2 log units compared to a methyl group, placing it in the optimal range for CNS penetration and oral bioavailability.
pKa (Pyridine N)	~1.5 – 2.0	The 3-fluorine atom is strongly electron-withdrawing (-I effect), significantly lowering the basicity of the pyridine nitrogen compared to pyridine (pKa 5.2). The 2-alkoxy group is electron-donating (+M), but the inductive withdrawal of fluorine dominates.
Topological PSA	~22 Å ²	Low polar surface area suggests high membrane permeability.
Solubility (Aq)	Low to Moderate	Limited aqueous solubility due to the lipophilic cyclopropyl and fluoro groups; requires organic co-solvents (DMSO, MeOH) for assay conditions.
Electronic Character	Electron Deficient	The pyridine ring is deactivated by the fluorine, making the C4, C5, and C6 positions less susceptible to electrophilic attack but activating the C2 position for nucleophilic substitution (if a leaving group were present).

Conformational Analysis

The cyclopropyl ether bond prefers a conformation where the cyclopropyl ring is orthogonal to the pyridine plane to minimize steric clash with the C3-fluorine. This "orthogonal lock" can restrict the conformational space of the ligand, potentially reducing the entropic penalty upon binding to a protein target.

Medicinal Chemistry Applications

Bioisosterism & Metabolic Stability

The 2-cyclopropoxy group serves as a bioisostere for an

-ethyl or

-isopropyl group.

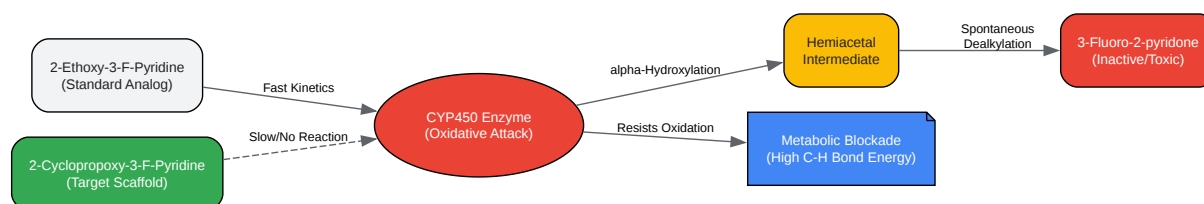
- **Metabolic Blockade:** The C-H bonds of the cyclopropane ring have higher dissociation energy (approx. 106 kcal/mol) compared to acyclic alkyl C-H bonds (approx. 98 kcal/mol). This makes the cyclopropyl ether more resistant to Cytochrome P450-mediated

-hydroxylation and subsequent

-dealkylation.

- **Fluorine Effect:** The C3-fluorine protects the pyridine ring from oxidative metabolism at the electron-rich 3-position and modulates the pKa of the pyridine nitrogen, reducing non-specific protein binding.

Diagram: Metabolic Stability Logic



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Figure 1: Comparison of metabolic susceptibility between O-ethyl and O-cyclopropyl analogs. The cyclopropyl ether resists the rapid dealkylation pathway common to linear ethers.

Synthetic Methodology

The synthesis of **2-Cyclopropoxy-3-fluoropyridine** is best achieved via Nucleophilic Aromatic Substitution (

). The 3-fluorine atom activates the 2-position (if a leaving group like Cl or F is present) via induction, while the pyridine nitrogen provides the necessary electron sink.

Preferred Route: of 2,3-Difluoropyridine

This route is preferred over the Mitsunobu reaction due to higher scalability and easier purification.

- Starting Materials: 2,3-Difluoropyridine, Cyclopropanol.
- Reagents: Sodium Hydride (NaH) or Potassium tert-butoxide (KOtBu).
- Solvent: Anhydrous THF or DMF.

Reaction Scheme:

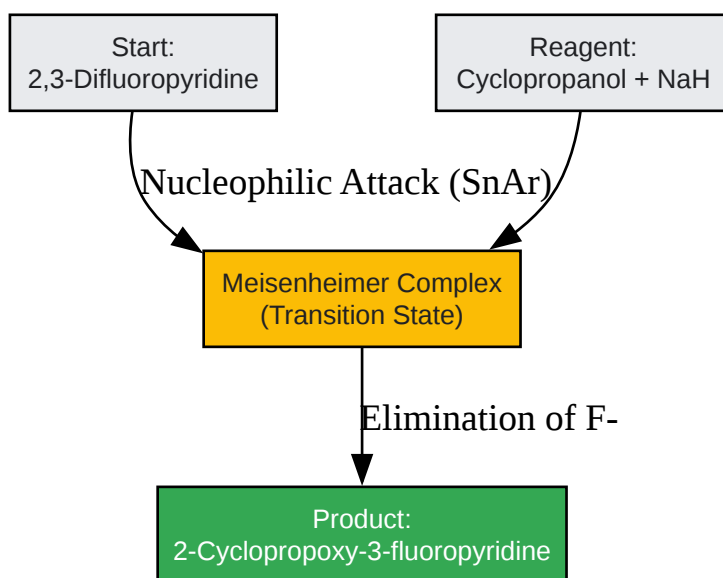
Step-by-Step Experimental Protocol

Safety Note: NaH is pyrophoric. Cyclopropanol is flammable.^{[1][2][3]} Perform all steps under an inert atmosphere (Nitrogen/Argon).

- Activation: In a flame-dried 3-neck round-bottom flask equipped with a stir bar and temperature probe, suspend Sodium Hydride (60% dispersion in oil, 1.2 eq) in anhydrous THF (10 vol). Cool to 0°C.
- Alkoxide Formation: Dropwise add Cyclopropanol (1.1 eq) diluted in THF. Evolution of gas will be observed. Stir at 0°C for 30 minutes until gas evolution ceases.
- Addition of Electrophile: Add 2,3-Difluoropyridine (1.0 eq) dropwise. The reaction is exothermic; maintain internal temperature

- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–12 hours. Monitor by TLC (Hexane:EtOAc 8:1) or LC-MS. The 3-fluoro substituent directs substitution to the 2-position due to the stabilization of the Meisenheimer complex intermediate.
- Quench & Workup: Cool to 0°C. Carefully quench with saturated solution. Extract with Ethyl Acetate (3x). Wash combined organics with water and brine. Dry over
- Purification: Concentrate in vacuo. Purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes). The product is typically a colorless to pale yellow oil.

Synthesis Workflow Diagram



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Figure 2:

reaction pathway utilizing the activating effect of the pyridine nitrogen and ortho-fluorine.

Experimental Validation: LogD Determination

To validate the lipophilicity of the synthesized compound, the Shake-Flask Method is the gold standard for this logP range (2.0–2.5).

Protocol:

- Preparation: Saturate 1-Octanol with Phosphate Buffered Saline (PBS, pH 7.4) and vice-versa.
- Dissolution: Dissolve 1 mg of **2-Cyclopropoxy-3-fluoropyridine** in 1 mL of the pre-saturated Octanol.
- Partitioning: Add 1 mL of pre-saturated PBS. Vortex vigorously for 30 minutes at 25°C.
- Separation: Centrifuge at 3000 rpm for 10 minutes to separate phases.
- Quantification: Analyze both phases using HPLC-UV (254 nm).
- Calculation:

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